

# Physical and Chemical Properties of Picoxystrobin

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## Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

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The fundamental properties of **picoxystrobin** that influence its environmental behavior are summarized in the table below.

Property	Value	Conditions / Notes	Implications
Water Solubility [1]	3.1 mg/L	Low (at 20°C, pH 7)	Low potential for leaching, but high mobility if dissolved.
Vapor Pressure [1]	Data missing	-	-
Octanol-Water Partition Coefficient (Log K <sub>OW</sub> ) [1]	3.6	High (at 20°C, pH 7)	High potential to adsorb to soil and organic matter; may bioaccumulate.
Henry's Law Constant [1]	Data missing	-	-
Melting Point [1]	75 °C	-	-
Molecular Formula [1]	C <sub>18</sub> H <sub>16</sub> F <sub>3</sub> NO <sub>4</sub>	-	-
Molecular Mass [1]	367.32 g/mol	-	-

## Environmental Fate and Regulatory Concerns

**Picoxystrobin**'s movement and transformation in the environment lead to specific regulatory concerns, particularly in the European Union.

- **Transformation and Metabolites:** **Picoxystrobin** breaks down in the environment into several metabolites, including **IN-QDY62**, **IN-QDY63**, and **IN-QDK50** [2] [3].
- **Groundwater Contamination:** Modeling for EU registration indicated that for all representative uses on cereals, these toxicologically relevant metabolites were predicted to exceed the 0.1 µg/L parametric drinking water limit in groundwater under a majority of the modeled scenarios. This was identified as a **critical area of concern** [2] [3].
- **Ecotoxicological Risks:** A high risk could not be excluded for aquatic organisms, earthworms, and earthworm-eating mammals, primarily due to the metabolite **IN-QDY63**. The risk assessment for fish-eating birds and mammals could not be finalized due to a lack of data [2] [3].
- **Regulatory Status in the EU:** As of the 2016 peer review, **picoxystrobin was not approved** for use in the European Union under Regulation (EC) No 1107/2009 [1]. In contrast, it has established tolerances (MRLs) in the United States for residues on various commodities [4].

## Framework for Environmental Fate Testing

While the search results do not provide detailed, step-by-step laboratory protocols for **picoxystrobin** specifically, they outline the mandatory studies required for regulatory assessment. The following table lists these required studies based on U.S. EPA guidelines [5].

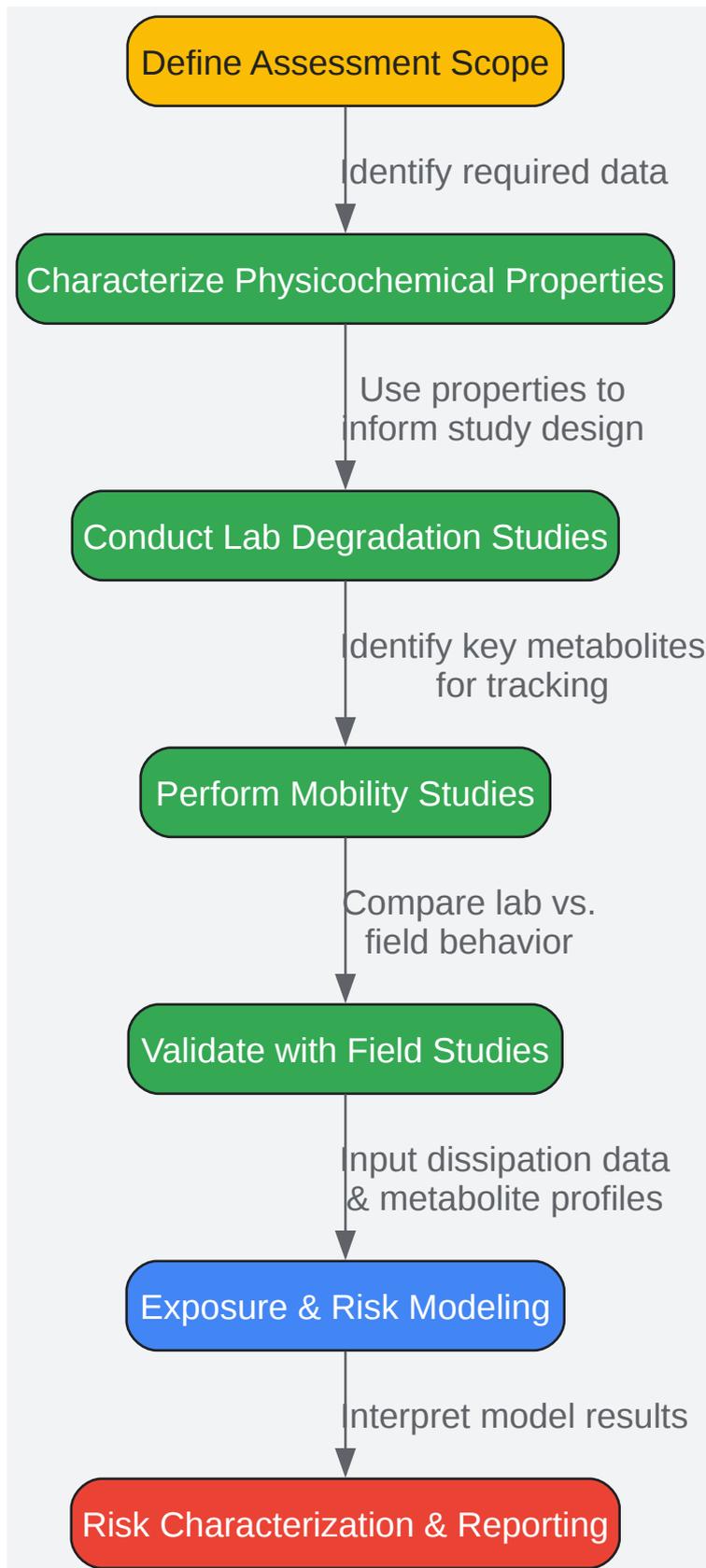
Study Type	Guideline Number	Use Pattern	Test Substance
Hydrolysis	835.2120	Terrestrial, Aquatic, etc.	TGAI or PAIRA
Photodegradation in Water	835.2240	Terrestrial, Aquatic	TGAI or PAIRA
Photodegradation on Soil	835.2410	Terrestrial, Forestry	TGAI or PAIRA
Aerobic Soil Metabolism	835.4100	Terrestrial, Greenhouse, etc.	TGAI or PAIRA
Anaerobic Soil Metabolism	835.4200	Terrestrial	TGAI or PAIRA

Study Type	Guideline Number	Use Pattern	Test Substance
Aerobic Aquatic Metabolism	835.4300	Terrestrial, Aquatic, Forestry	TGAI or PAIRA
Anaerobic Aquatic Metabolism	835.4400	Terrestrial, Aquatic, Forestry	TGAI or PAIRA
Leaching & Adsorption/Desorption	835.1230 / 835.1240	Terrestrial, Aquatic, etc.	TGAI or PAIRA
Laboratory Volatility	835.1410	Conditionally Required	TEP
Terrestrial Field Dissipation	835.6100	Terrestrial, Residential Outdoor	TEP
Aquatic Field Dissipation	835.6200	Aquatic	TEP

TGAI = Technical Grade of the Active Ingredient; PAIRA = Pure Active Ingredient Radio-labeled; TEP = Typical End-use Product [5]

## Experimental Workflow for Fate Assessment

The process for conducting an environmental fate assessment, as derived from regulatory requirements, can be visualized as a multi-stage workflow. The diagram below outlines the key phases from initial planning to final risk characterization.



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The workflow for environmental fate assessment moves from lab studies to field validation and risk modeling [2] [5] [6].

## Microbial Biodegradation Potential

Although not a standard regulatory test, research on strobilurin fungicides suggests potential for microbial biodegradation.

- **Evidence from a Related Compound:** A study on **azoxystrobin** (a similar strobilurin fungicide) identified a bacterial strain, *Ochrobactrum anthropi* SH14, capable of using it as a carbon source. This strain was also shown to degrade other strobilurins, including **picoxystrobin (76.6% degradation)** under controlled laboratory conditions [7].
- **Methodology Overview:** The general methodology involved [7]:
  - **Isolation & Enrichment:** Culturing microbes from contaminated soil in a Mineral Salt Medium (MSM) with the fungicide as the sole carbon source.
  - **Identification:** Characterizing the isolated strain using 16S rDNA sequencing.
  - **Degradation Assay:** Inoculating MSM with the strain and monitoring compound concentration over time via HPLC.
  - **Pathway Identification:** Using techniques like LC-MS to identify intermediate metabolites and propose a degradation pathway.

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To cite this document: Smolecule. [Physical and Chemical Properties of Picoxystrobin]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b639991#environmental-fate-dissipation-picoxystrobin]

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